

Prudent Disposal of JNJ-41443532: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: JNJ-41443532

Cat. No.: B608220

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For researchers, scientists, and drug development professionals, the proper disposal of chemical compounds is a critical component of laboratory safety and environmental responsibility. **JNJ-41443532**, a CCR2 antagonist used in research, requires careful handling and disposal to ensure a safe laboratory environment and compliance with regulations. This guide provides essential information on the proper disposal procedures for **JNJ-41443532**.

JNJ-41443532 is intended for professional research and laboratory use only and should not be used for medical or consumer purposes.[1] As with many specialized research chemicals, specific disposal instructions are paramount.

Core Disposal Principle: Professional Waste Management

The primary directive for the disposal of **JNJ-41443532** is to "Dispose of contents/container to an approved waste disposal plant." [2] This indicates that the compound should not be discarded through standard laboratory drains or as general waste. It must be handled as a controlled hazardous substance.

Step-by-Step Disposal Protocol

To ensure the safe and compliant disposal of **JNJ-41443532**, follow these procedural steps:

- Waste Identification and Segregation:

- Clearly label all waste containers containing **JNJ-41443532** with the full chemical name and CAS number (1228650-83-6).[\[1\]](#)
- Segregate waste containing **JNJ-41443532** from other laboratory waste streams to prevent accidental mixing and unforeseen chemical reactions.
- Container Management:
 - Use only approved, leak-proof, and chemically compatible containers for storing waste **JNJ-41443532**.
 - Ensure containers are tightly sealed to prevent the release of dust or fumes.
- Engage a Licensed Disposal Service:
 - Contact your institution's Environmental Health and Safety (EHS) department or a certified hazardous waste disposal contractor to arrange for pickup and disposal.
 - Provide the disposal service with a comprehensive list of the waste's chemical components.
- Adherence to Local and National Regulations:
 - Disposal procedures for hazardous chemical waste are governed by strict local, state, and federal regulations. Always consult these regulations to ensure full compliance. Your EHS department will be the primary resource for this information.

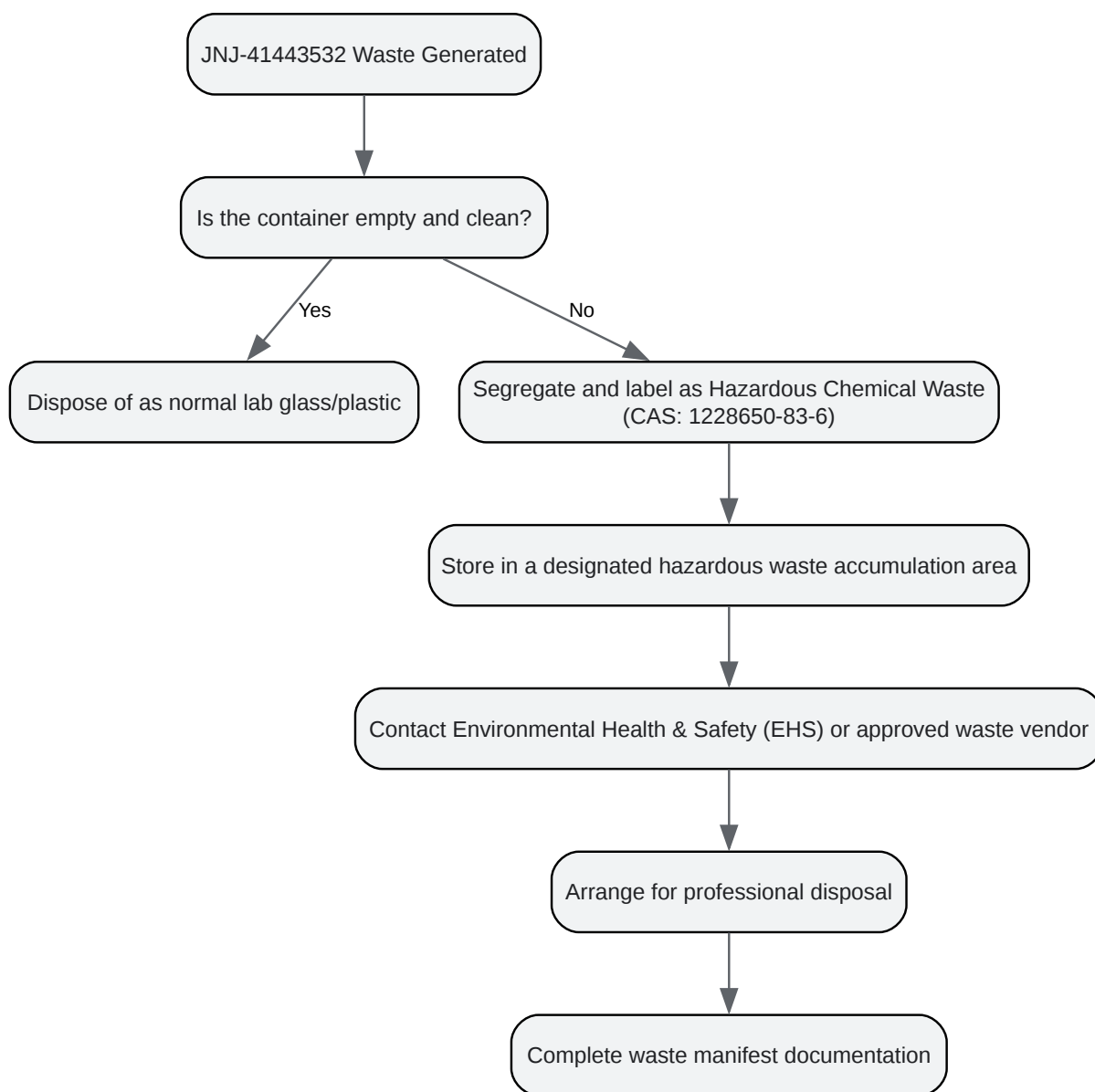
Quantitative Data Summary

For ease of reference, the key identifiers for **JNJ-41443532** are summarized in the table below.

Identifier	Value
CAS Number	1228650-83-6 [1]
Molecular Formula	C22H25F3N4O3S [1]
Molecular Weight	482.5191 [1]

Logical Workflow for Disposal

The following diagram illustrates the decision-making and action process for the proper disposal of **JNJ-41443532**.



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Caption: Disposal workflow for **JNJ-41443532** from generation to final disposal.

By adhering to these procedures, laboratory professionals can ensure the safe and responsible management of **JNJ-41443532** waste, fostering a culture of safety and environmental stewardship within their research endeavors.

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References

- 1. calpaclab.com [calpaclab.com]
- 2. CCR2 antagonist 5[1228650-83-6]MSDS [dcchemicals.com]
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